

Protocol for the Preparation of MC3138 Stock Solutions in DMSO

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Compound of Interest

Compound Name: MC3138

Cat. No.: B15583842

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Application Note & Protocol: **MC3138** Dissolution in DMSO

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Introduction

MC3138 is a selective activator of Sirtuin 5 (SIRT5), a NAD⁺-dependent deacetylase primarily located in the mitochondria.^{[1][2]} SIRT5 plays a crucial role in regulating various metabolic pathways, including amino acid metabolism, fatty acid oxidation, and oxidative stress response. ^[3] **MC3138** has demonstrated anti-tumor activity in preclinical models of pancreatic ductal adenocarcinoma (PDAC), making it a valuable tool for cancer research and drug development. ^{[4][5]} Proper dissolution and storage of **MC3138** are critical for ensuring its stability and activity in in vitro and in vivo experiments. This document provides a detailed protocol for dissolving **MC3138** in dimethyl sulfoxide (DMSO) to prepare concentrated stock solutions.

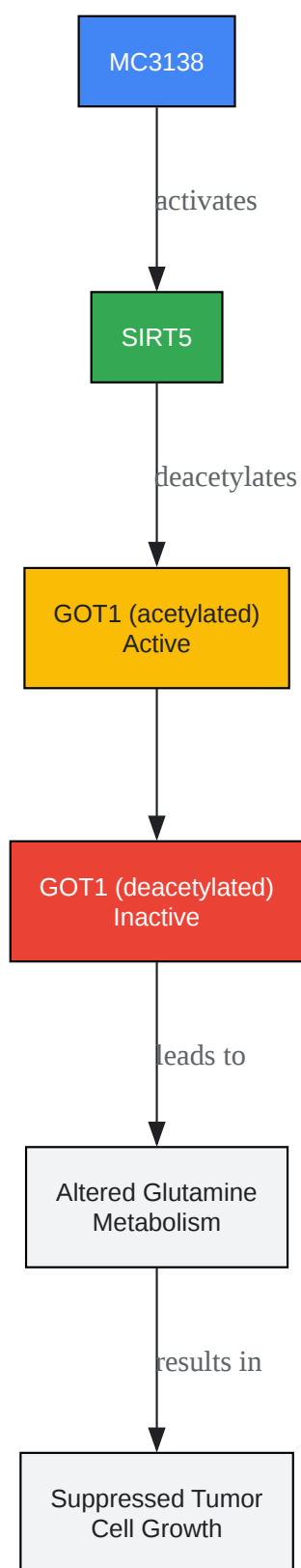
Quantitative Data Summary

The following table summarizes the key quantitative data for the dissolution of **MC3138** in DMSO.

Parameter	Value	Reference
Molecular Weight	435.47 g/mol	[4]
Solubility in DMSO	200 mg/mL (459.27 mM)	[4]
Recommended Stock Solution Concentration	1 mM, 5 mM, 10 mM	[4]
Storage of Stock Solution	-20°C for up to 1 month, -80°C for up to 6 months	[4]

Signaling Pathway of MC3138

MC3138 selectively activates SIRT5, which in turn deacetylates and modulates the activity of downstream target proteins.[2][4] In the context of pancreatic cancer, a key target of SIRT5 is the enzyme glutamic-oxaloacetic transaminase 1 (GOT1).[4] Activation of SIRT5 by **MC3138** leads to the deacetylation of GOT1, which inhibits its enzymatic activity.[4] This disruption of glutamine metabolism can suppress the growth of pancreatic cancer cells.[3][4]



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Caption: **MC3138** activates SIRT5, leading to the deacetylation and inactivation of GOT1.

Experimental Protocols

Materials

- **MC3138** powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath/sonicator
- Calibrated pipettes and sterile tips

Protocol for Preparing a 10 mM Stock Solution of **MC3138** in DMSO

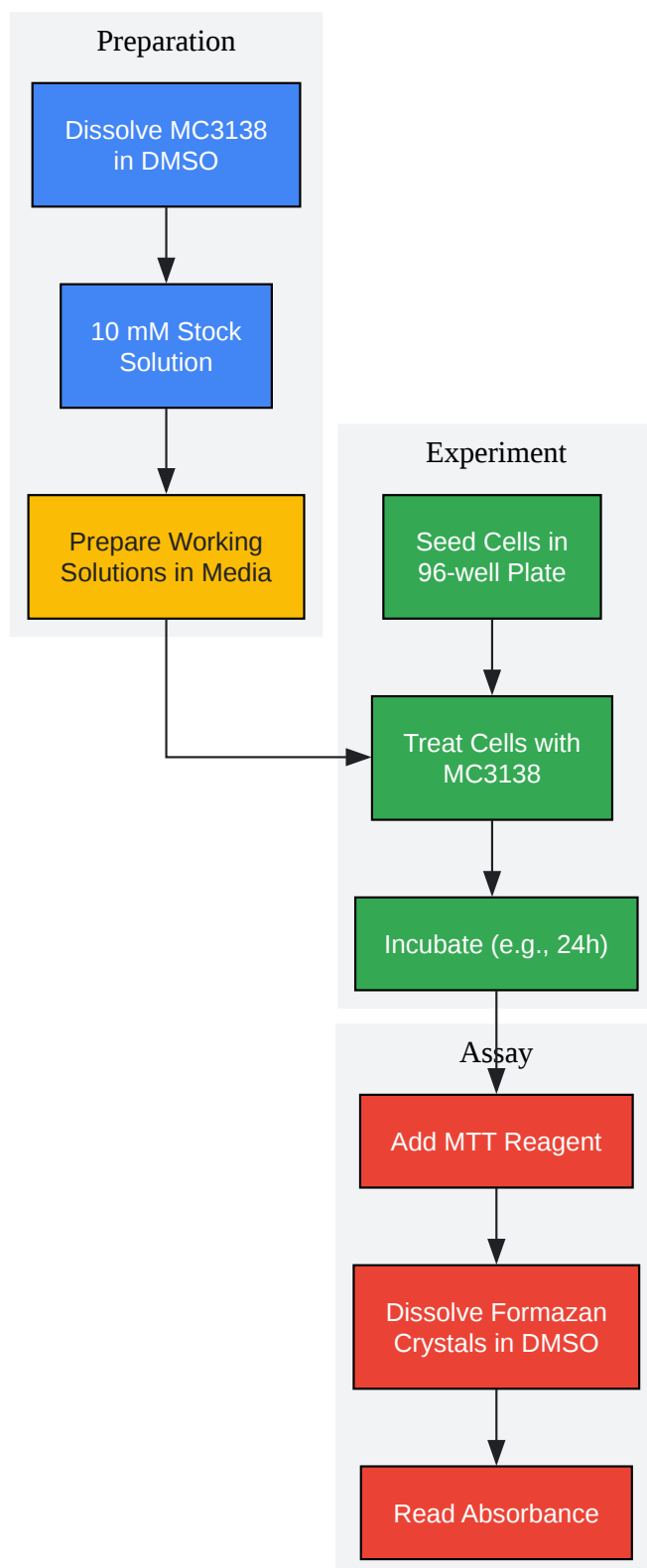
This protocol describes the preparation of 1 mL of a 10 mM **MC3138** stock solution. Adjust volumes accordingly for different desired concentrations or volumes.

- Weighing **MC3138**: Accurately weigh out 4.35 mg of **MC3138** powder and transfer it to a sterile microcentrifuge tube.
- Adding DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **MC3138** powder.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - To ensure complete dissolution, place the tube in an ultrasonic bath for 10-15 minutes.^[4] Visually inspect the solution to ensure no solid particles remain. The solution should be clear.
- Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- For short-term storage, store the aliquots at -20°C for up to one month.[\[4\]](#)
- For long-term storage, store the aliquots at -80°C for up to six months.[\[4\]](#)

Experimental Workflow: In Vitro Cell Viability Assay (MTT Assay)

This workflow outlines the general steps for using the **MC3138** DMSO stock solution to treat cells in culture and assess cell viability using an MTT assay.



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Caption: Workflow for an in vitro cell viability assay using a DMSO stock of **MC3138**.

Detailed Protocol for Cell Treatment:

- Cell Seeding: Seed the desired cell line into a 96-well plate at a predetermined density and allow the cells to adhere overnight.[1]
- Preparation of Working Solutions:
 - Thaw an aliquot of the 10 mM **MC3138** DMSO stock solution.
 - Prepare serial dilutions of the stock solution in complete cell culture medium to achieve the desired final treatment concentrations.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.[6] A vehicle control containing the same final concentration of DMSO without **MC3138** must be included in the experiment.
- Cell Treatment:
 - Remove the old medium from the cells.
 - Add the prepared working solutions of **MC3138** and the DMSO vehicle control to the respective wells.
- Incubation: Incubate the cells for the desired treatment duration (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- MTT Assay: Following incubation, proceed with the MTT assay to determine cell viability according to the manufacturer's protocol. This typically involves adding MTT reagent, incubating to allow formazan crystal formation, and then solubilizing the crystals with DMSO before reading the absorbance on a plate reader.[1][5]

Safety Precautions

- **MC3138** is for research use only and its toxicological properties have not been fully investigated. Handle with care and use appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.

- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Avoid direct contact.
- All procedures should be performed in a well-ventilated area or a chemical fume hood.

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- To cite this document: BenchChem. [Protocol for the Preparation of MC3138 Stock Solutions in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15583842/docs#protocol-for-the-preparation-of-mc3138-stock-solutions-in-dms0>]

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